

# A Comprehensive Technical Guide to the Physicochemical Properties of 3,4,5-Tribromoaniline

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## Compound of Interest

Compound Name: 3,4,5-Tribromoaniline

Cat. No.: B1304853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **3,4,5-Tribromoaniline**, a key intermediate in various synthetic applications. This document outlines the experimentally determined physical constants of this compound and furnishes detailed methodologies for their determination, ensuring accuracy and reproducibility in a laboratory setting.

## Physicochemical Data of 3,4,5-Tribromoaniline

The accurate determination of a compound's melting and boiling points is fundamental to its identification, purification, and characterization. These physical constants provide a criterion for purity and are indispensable in the development of synthetic protocols and drug formulation.

Property	Value	Conditions
Melting Point	Not explicitly found; isomer 2,4,6-Tribromoaniline melts at 120-122 °C. <a href="#">[1]</a>	Standard Pressure
Boiling Point	340 °C <a href="#">[2]</a>	760 mmHg

Note: While the direct melting point for **3,4,5-Tribromoaniline** was not available in the searched literature, the melting point of its isomer, 2,4,6-Tribromoaniline, is provided for comparative purposes. The structural differences between isomers can lead to variations in their melting points.

## Experimental Protocols for Physical Property Determination

The following sections detail the standardized experimental procedures for the determination of melting and boiling points of organic compounds such as **3,4,5-Tribromoaniline**.

### Melting Point Determination: Capillary Method

The capillary method is a widely adopted and reliable technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **3,4,5-Tribromoaniline** is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.

- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Heating and Observation:**
  - For an unknown compound, a preliminary rapid heating is performed to determine an approximate melting range.
  - For a more precise measurement, the apparatus is heated to a temperature approximately 20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. A narrow melting range (0.5-2°C) is indicative of a pure compound.

## Boiling Point Determination: Micro-Reflux Method

For small quantities of a liquid, the micro-reflux method provides an accurate determination of the boiling point.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block or oil bath)
- Clamps and stand

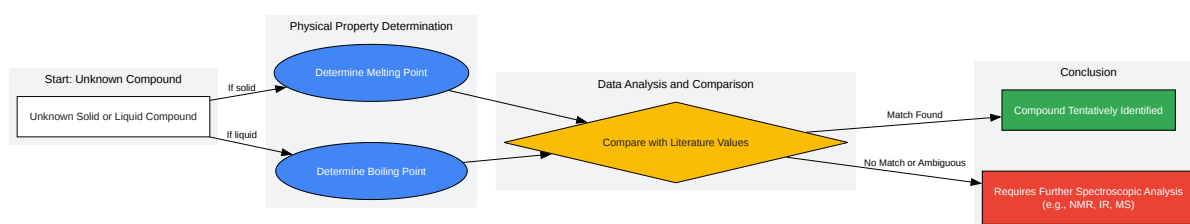
Procedure:

- **Sample Preparation:** A few drops of the liquid sample are placed into a small test tube.

- **Capillary Inversion:** A capillary tube, with its sealed end uppermost, is placed inside the test tube containing the liquid.
- **Apparatus Assembly:** The test tube is securely clamped and placed in a heating block or oil bath. A thermometer is positioned so that the bulb is level with the bottom of the test tube.
- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Data Recording:** Heating is discontinued when a steady stream of bubbles is observed. As the liquid cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Logical Workflow for Compound Identification

The determination of physical properties such as melting and boiling points is a critical step in the workflow of identifying an unknown chemical compound. The following diagram illustrates this logical process.



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Caption: Workflow for compound identification using physical properties.

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## References

- 1. 2,4,6-Tribromoaniline | C<sub>6</sub>H<sub>4</sub>Br<sub>3</sub>N | CID 8986 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 3,4,5-Tribromoaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304853#3-4-5-tribromoaniline-melting-point-and-boiling-point]

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